

# N-Ethylbenzylamine: A Technical Guide to its Physicochemical Properties

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## Compound of Interest

Compound Name: **N-Ethylbenzylamine**

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This technical guide provides an in-depth overview of the boiling and melting points of **N-Ethylbenzylamine**, a key organic chemical intermediate. The document outlines its core physical properties, detailed experimental protocols for their determination, and a logical workflow for these analytical procedures. This guide is intended to be a valuable resource for professionals in research and development.

## Core Physicochemical Data

The quantitative data for **N-Ethylbenzylamine** are summarized in the table below. It is important to note a significant discrepancy in the reported melting point in various databases. While a value of 191-194°C is cited, this is inconsistent with the substance's state as a liquid at room temperature.<sup>[1][2][3][4]</sup> This suggests a likely data entry error where the boiling point has been duplicated. The true melting point is below ambient temperature.

Property	Value	Source
Boiling Point	191-194 °C (at 760 mmHg)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	191.3 °C (at 760 mmHg)	<a href="#">[1]</a>
Reported Melting Point	191-194 °C (Erroneous)	<a href="#">[1]</a> <a href="#">[2]</a>
Physical State	Liquid (at 25 °C)	<a href="#">[3]</a> <a href="#">[4]</a>
Density	0.909 g/mL (at 25 °C)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Refractive Index	n <sub>20/D</sub> 1.511	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols

Accurate determination of the boiling and melting points is crucial for the characterization and quality control of **N-Ethylbenzylamine**. The following are standard laboratory protocols for these measurements.

### Determination of Boiling Point (Thiele Tube Method)

This method is suitable for small sample volumes and provides an accurate measurement of the boiling point.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Heat-resistant oil (e.g., mineral oil)
- Bunsen burner or other heat source
- Stand and clamp

**Procedure:**

- Sample Preparation: Fill the small test tube to a depth of about 2-3 cm with **N-Ethylbenzylamine**.
- Capillary Inversion: Place the capillary tube, with its open end downwards, into the test tube containing the sample.
- Assembly: Attach the test tube to the thermometer using a rubber band or wire. The bulb of the thermometer should be level with the sample.
- Thiele Tube Setup: Insert the thermometer and test tube assembly into the Thiele tube, ensuring the sample is below the level of the side arm. The rubber band should remain above the oil level to prevent degradation from heat.[\[2\]](#)
- Heating: Gently heat the side arm of the Thiele tube with a small flame.[\[2\]](#)[\[4\]](#) The design of the tube will ensure uniform heat distribution via convection currents.[\[4\]](#)
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. This is initially the trapped air, followed by the vapor of the sample. Continue heating until a rapid and continuous stream of bubbles is observed.[\[2\]](#)[\[5\]](#)
- Boiling Point Reading: Remove the heat source and allow the apparatus to cool slowly. The point at which the bubbling stops and the liquid is drawn back into the capillary tube is the boiling point.[\[2\]](#)[\[4\]](#) Record this temperature.

## Determination of Melting/Freezing Point (Capillary Method)

Given that **N-Ethylbenzylamine** is a liquid at room temperature, this protocol would be adapted to determine its freezing point.

**Apparatus:**

- Melting point apparatus (e.g., Mel-Temp) or Thiele tube setup
- Capillary tubes (sealed at one end)

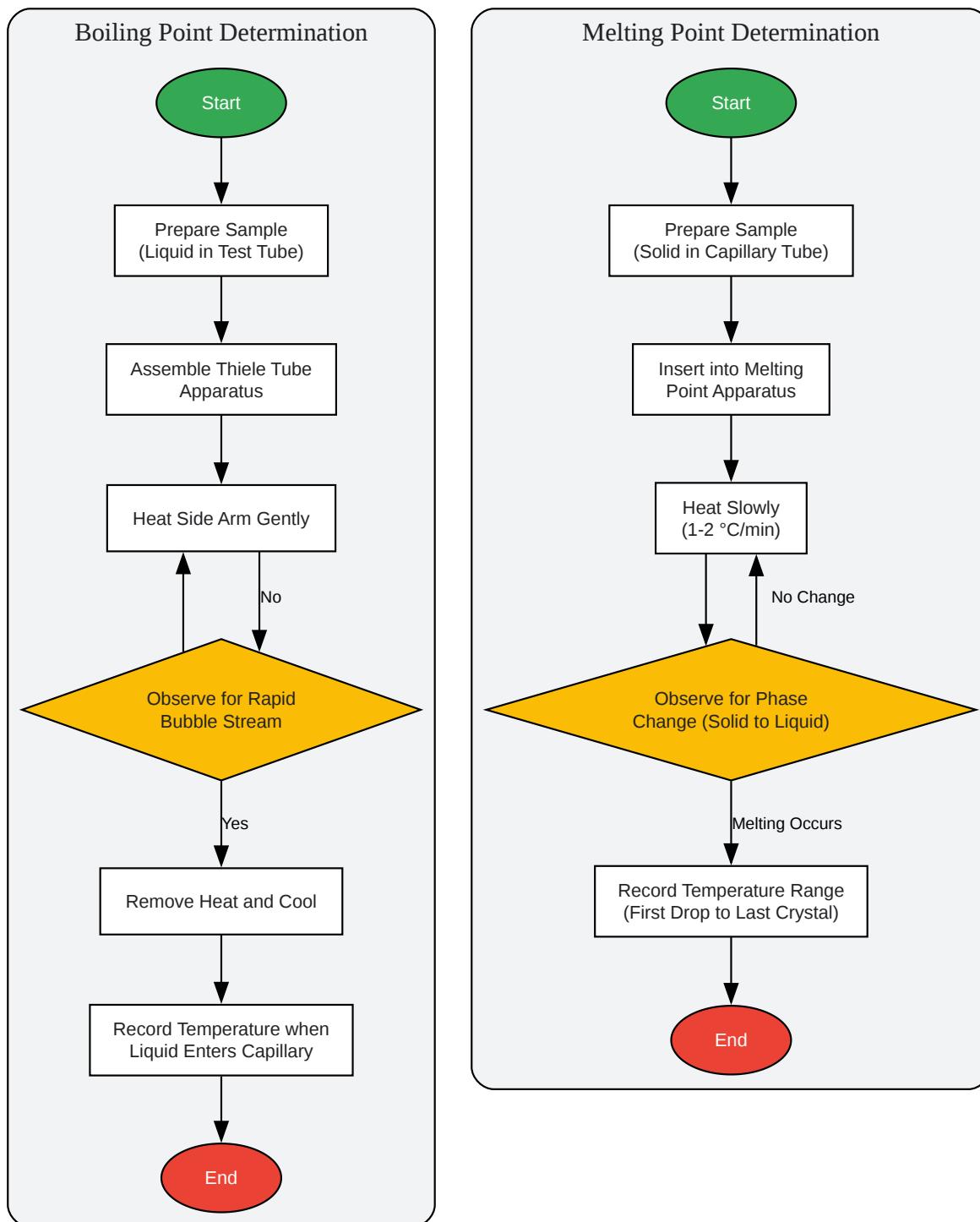
- Thermometer (calibrated)
- Cooling bath (e.g., dry ice/acetone)

Procedure:

- Sample Preparation: Introduce a small amount of liquid **N-Ethylbenzylamine** into a capillary tube. To achieve this, the capillary can be cooled in a cooling bath to below the expected freezing point and then touched to the liquid, which will solidify on contact and can be drawn into the tube.
- Apparatus Setup (for Mel-Temp):
  - Place the packed capillary tube into the sample holder of the melting point apparatus.[6][7]
  - Set the apparatus to a temperature below the expected melting point.
- Heating and Observation:
  - Begin heating at a slow, controlled rate (e.g., 1-2 °C per minute) as the expected melting point is approached.[6][8]
  - Observe the sample through the magnifying lens.
- Melting Point Range Reading:
  - Record the temperature at which the first drop of liquid appears (the beginning of melting). [6]
  - Record the temperature at which the last crystal of the solid melts completely.[6] This range is the melting point.
  - For a pure substance, this range should be narrow (0.5-1.0 °C).[1]

## Visualization of Experimental Workflow

The following diagram illustrates the logical flow for the determination of the boiling and melting points of a chemical substance like **N-Ethylbenzylamine**.

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- To cite this document: BenchChem. [N-Ethylbenzylamine: A Technical Guide to its Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b194571#boiling-point-and-melting-point-of-n-ethylbenzylamine>]

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